

CAY10580 prostaglandin E2 analog information.

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest			
Compound Name:	CAY10580		
Cat. No.:	B593249	(Get Quote

An In-depth Technical Guide to CAY10580: A Potent and Selective Prostaglandin E2 Analog

CAY10580 is a synthetic analog of prostaglandin E2 (PGE2) that acts as a potent and selective agonist for the prostaglandin E receptor 4 (EP4).[1][2] This technical guide provides a comprehensive overview of **CAY10580**, including its chemical properties, mechanism of action, biological effects, and relevant experimental protocols for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

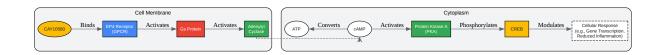
CAY10580, also known as 2-(3-hydroxyoctyl)-5-oxo-1-pyrrolidineheptanoic acid, is an 8-aza-9-oxo-15-hydroxy saturated analog of PGE2.[1][3] Its chemical structure and properties are summarized in the table below.



Property	Value	Reference
CAS Number	64054-40-6	[1]
Molecular Formula	C19H35NO4	[1]
Molecular Weight	341.5 g/mol	[1]
Purity	≥96%	[1][4]
Formulation	A solution in ethanol	[1][4]
Storage	-20°C	[4]
Stability	≥2 years at -20°C	[4]
Solubility	DMSO: ~10 mg/mL, Dimethyl formamide: ~10 mg/mL, PBS (pH 7.2): ~2.5 mg/mL	[4]

Mechanism of Action and Signaling Pathway

CAY10580 exerts its biological effects through the selective activation of the EP4 receptor, a Gs protein-coupled receptor (GPCR).[1][2] Upon binding of CAY10580, the EP4 receptor undergoes a conformational change, leading to the activation of adenylyl cyclase. This enzyme then catalyzes the conversion of ATP to cyclic adenosine monophosphate (cAMP), a key second messenger. The elevation of intracellular cAMP levels activates protein kinase A (PKA), which in turn phosphorylates various downstream targets, leading to diverse cellular responses.



Click to download full resolution via product page



Figure 1: CAY10580-induced EP4 receptor signaling pathway.

Receptor Binding Affinity

CAY10580 exhibits high selectivity for the EP4 receptor over other prostanoid receptors. The binding affinities (Ki) are summarized below.

Receptor	Ki (nM)	Reference
EP4	35	[1][2]
EP1	3,000	[1]
EP2	2,000	[1]
EP3	>3,000	[1]

Biological Activities and Quantitative Data Stimulation of cAMP Formation

As a direct consequence of EP4 receptor activation, **CAY10580** stimulates the production of cAMP. In excised mouse ovaries, **CAY10580** has been shown to increase cAMP formation.[1]

Anti-Hypercholesterolemic Effects

In vivo studies have demonstrated the potential of **CAY10580** in managing hypercholesterolemia.

Animal Model	Treatment	Duration	Key Findings	Reference
High-fat diet-fed mice	200 μg/kg CAY10580, intraperitoneal injection	Daily for 3 weeks	Prevented diet- induced hypercholesterol emia, enhanced bile acid synthesis and fecal excretion.	[5]



Anti-Inflammatory Properties

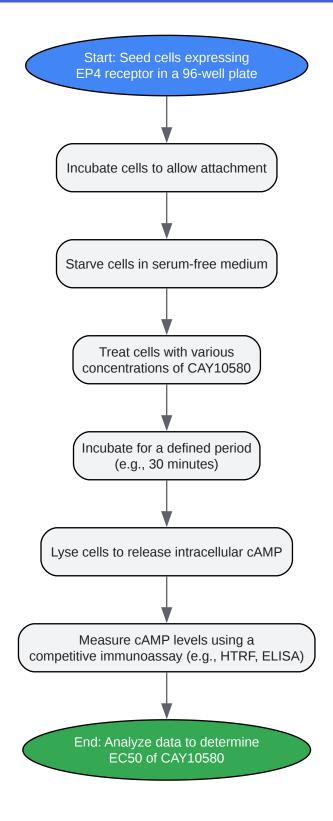
CAY10580 has been shown to possess anti-inflammatory effects by attenuating the production of pro-inflammatory chemokines.

System	Treatment	Effect	Reference
Mouse adipose tissue explants	CAY10580	Attenuated lipopolysaccharide (LPS)-induced mRNA and protein expression of chemokines.	[6]

Experimental Protocols cAMP Formation Assay

This protocol provides a general workflow for measuring **CAY10580**-induced cAMP production in a cell-based assay.





Click to download full resolution via product page

Figure 2: General workflow for a cAMP formation assay.

Detailed Methodology:



- Cell Culture: Culture cells endogenously or recombinantly expressing the EP4 receptor (e.g., HEK293-EP4 cells) in appropriate growth medium.
- Cell Seeding: Seed the cells into a 96-well plate at a predetermined density and allow them to adhere overnight.
- Cell Starvation: The following day, replace the growth medium with a serum-free medium and incubate for a period to reduce basal cAMP levels.
- Compound Treatment: Prepare serial dilutions of CAY10580 in a stimulation buffer containing a phosphodiesterase inhibitor (e.g., IBMX) to prevent cAMP degradation. Add the diluted CAY10580 to the respective wells.
- Incubation: Incubate the plate at 37°C for a specified time (e.g., 30 minutes) to allow for cAMP production.
- Cell Lysis and cAMP Measurement: Lyse the cells using the lysis buffer provided with a commercially available cAMP assay kit (e.g., HTRF®, LANCE®, or ELISA-based kits).
- Data Analysis: Measure the signal according to the kit manufacturer's instructions and calculate the concentration of cAMP produced. Plot a dose-response curve and determine the EC50 value for CAY10580.

In Vivo Hypercholesterolemia Study

This protocol outlines a general procedure for evaluating the anti-hypercholesterolemic effects of **CAY10580** in a mouse model.

Detailed Methodology:

- Animal Model: Use a suitable mouse model for diet-induced hypercholesterolemia, such as C57BL/6J mice.
- Acclimatization and Diet: Acclimatize the mice for at least one week, providing standard chow and water ad libitum. Following acclimatization, switch the diet to a high-fat diet to induce hypercholesterolemia.



- Grouping and Treatment: Randomly assign the mice to different treatment groups: a vehicle control group and a CAY10580 treatment group.
- Drug Administration: Administer **CAY10580** or the vehicle control via the desired route (e.g., intraperitoneal injection) at a specified dose (e.g., 200 μg/kg) and frequency (e.g., daily) for the duration of the study (e.g., 3 weeks).
- Sample Collection: At the end of the treatment period, collect blood samples for lipid analysis and fecal samples for bile acid analysis.
- Biochemical Analysis: Measure plasma levels of total cholesterol, LDL-cholesterol, HDL-cholesterol, and triglycerides using standard enzymatic assays. Quantify fecal bile acid excretion using appropriate methods such as gas chromatography-mass spectrometry (GC-MS).
- Data Analysis: Analyze the data using appropriate statistical methods (e.g., t-test or ANOVA)
 to determine the significance of the differences between the treatment and control groups.

Conclusion

CAY10580 is a valuable research tool for investigating the physiological and pathophysiological roles of the EP4 receptor. Its high potency and selectivity make it a suitable candidate for studying the therapeutic potential of targeting the EP4 signaling pathway in various diseases, including hypercholesterolemia and inflammatory conditions. This guide provides essential technical information to aid researchers in designing and conducting experiments with **CAY10580**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]



- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [CAY10580 prostaglandin E2 analog information.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593249#cay10580-prostaglandin-e2-analog-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com